

Application Notes and Protocols for A-966492

Stock Solution Preparation in DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: A-966492
CAS No.: 934162-57-9
Cat. No.: B15586574

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Introduction

A-966492 is a highly potent and novel inhibitor of poly(ADP-ribose) polymerase 1 (PARP1) and PARP2, with K_i values of 1 nM and 1.5 nM, respectively.[1][2][3][4] PARP enzymes are critical components of the cellular machinery for DNA repair. By inhibiting PARP, **A-966492** can potentiate the effects of DNA-damaging agents and induce synthetic lethality in cancer cells with deficiencies in other DNA repair pathways, such as those with BRCA1 or BRCA2 mutations. These characteristics make **A-966492** a valuable tool in cancer research and drug development. Proper preparation of stock solutions is crucial for obtaining accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **A-966492** for in vitro studies.[5] This document provides a detailed protocol for the preparation, storage, and handling of **A-966492** stock solutions in DMSO.

Quantitative Data Summary

The following table summarizes the key quantitative data for **A-966492**.

Property	Value	Reference
Molecular Weight	324.35 g/mol	[5]
Formulation	C ₁₈ H ₁₇ FN ₄ O	[5]
Ki (PARP1)	1 nM	[1][2][3][4]
Ki (PARP2)	1.5 nM	[1][2][3]
EC ₅₀ (Whole Cell Assay)	1 nM	[1][4]
Solubility	Soluble in DMSO	[5]
Recommended Stock Concentration	10 mM in DMSO	N/A
Recommended Storage (Solid)	-20°C for up to 3 years	[5]
Recommended Storage (DMSO Stock)	-20°C for up to 1 year; -80°C for up to 2 years	[1]

Experimental Protocols

Materials

- **A-966492** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM A-966492 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **A-966492** in DMSO.

- Pre-weighing Preparations:
 - Allow the vial of **A-966492** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
 - Ensure all equipment is clean, sterile, and dry.
- Calculating the Required Mass:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of **A-966492** is calculated using the following formula:
 - $\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 324.35 \text{ g/mol} / 1000 = 3.2435 \text{ mg}$
 - Accurately weigh out approximately 3.24 mg of **A-966492** powder.
- Dissolution in DMSO:
 - Transfer the weighed **A-966492** powder into a sterile microcentrifuge tube or vial.
 - Add 1 mL of anhydrous DMSO to the tube containing the powder.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Ensuring Complete Dissolution:
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.

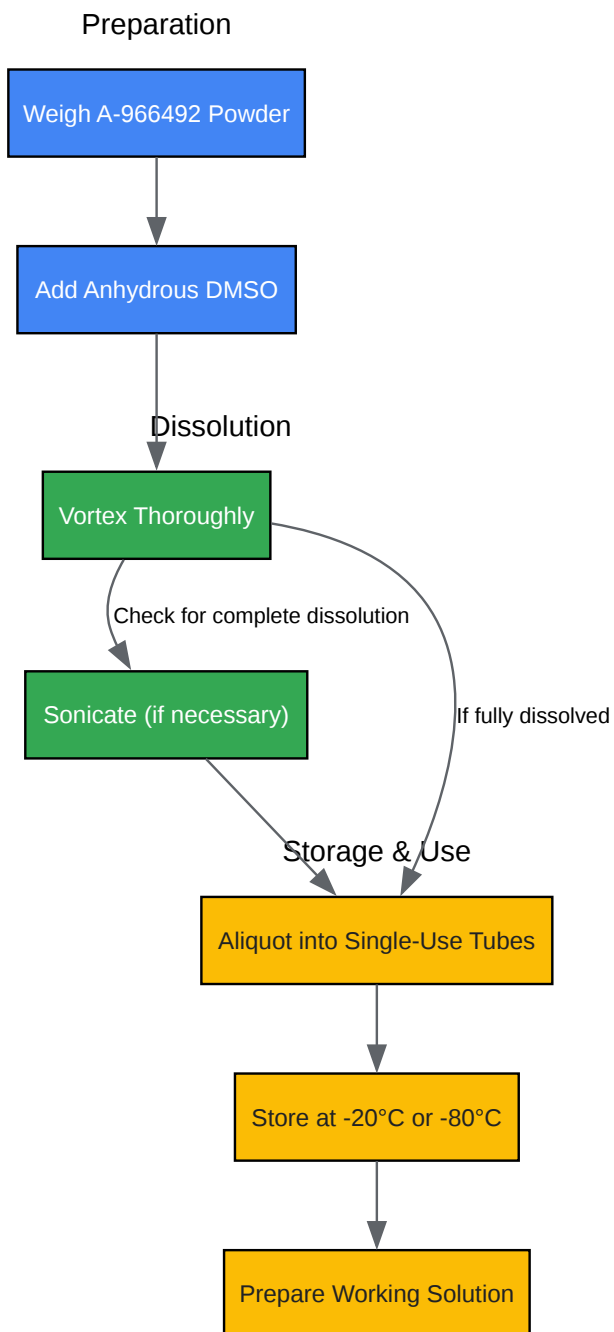
- If any particulate matter remains, sonicate the solution for 5-10 minutes in a water bath sonicator. Gentle warming to 37°C can also aid dissolution, but avoid excessive heat.
- Aliquoting and Storage:
 - Once the **A-966492** is completely dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles, which can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).^[1]

Protocol for Preparing Working Solutions

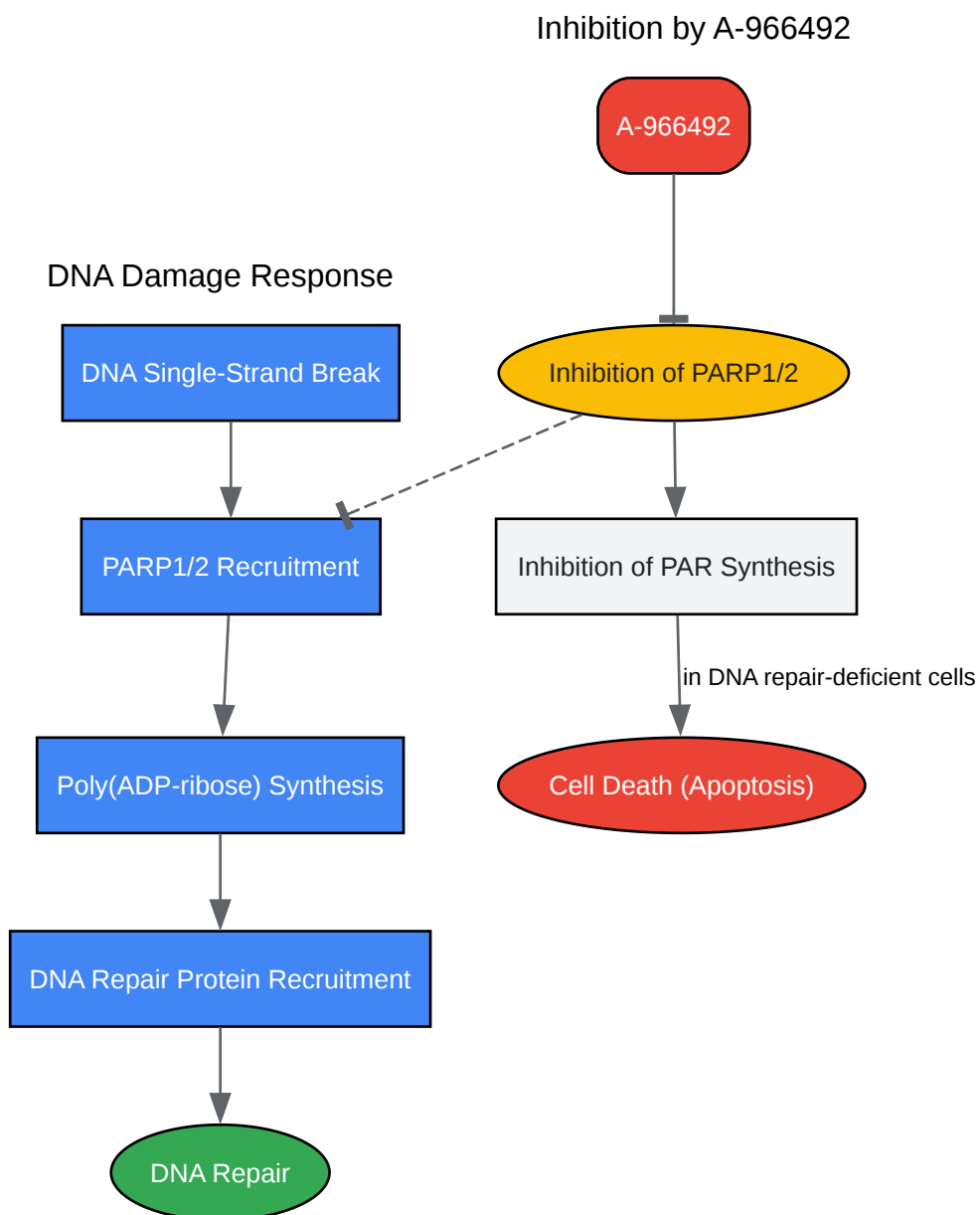
- Thawing the Stock Solution:
 - When ready to use, thaw an aliquot of the **A-966492** stock solution at room temperature.
- Serial Dilutions:
 - Perform serial dilutions of the DMSO stock solution in your cell culture medium or experimental buffer to achieve the desired final concentration.
 - Important: To avoid precipitation, it is recommended to add the DMSO stock solution to the aqueous medium and mix immediately, rather than the other way around.
- Final DMSO Concentration:
 - Ensure that the final concentration of DMSO in your experimental setup is kept low, typically below 0.5%, to avoid solvent-induced toxicity or off-target effects. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Visualizations

Experimental Workflow for A-966492 Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for **A-966492** stock solution preparation.

Mechanism of Action of A-966492

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Caption: **A-966492** inhibits PARP1/2, leading to cell death.

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